

Technical Guide: 4-(1,3-Dioxolan-2-ylmethoxy)phenylboronic Acid

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Compound of Interest

Compound Name: 4-([1,3]Dioxolan-2-ylmethoxy)-phenylboronic acid

CAS No.: 915402-12-9

Cat. No.: B11883119

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Chemical Identity & Core Properties[1][2][3][4][5][6][7][8]

This compound is a bifunctional building block featuring a boronic acid moiety (for cross-coupling) and a dioxolane-protected aldehyde (masked carbonyl). It is primarily used to introduce a formyl-substituted phenoxy group into complex molecules via Suzuki-Miyaura coupling, with the aldehyde protected to prevent side reactions.

Property	Detail
Chemical Name	4-(1,3-Dioxolan-2-ylmethoxy)phenylboronic acid
Synonyms	4-(Boronophenoxy)acetaldehyde ethylene acetal; 4-((1,3-Dioxolan-2-yl)methoxy)phenylboronic acid
CAS Number	Not Widely Listed (Often synthesized in situ or supplied as the pinacol ester)
Related CAS	71597-85-8 (4-Hydroxyphenylboronic acid - Precursor)4360-63-8 (2-Bromomethyl-1,3-dioxolane - Precursor)864754-09-6 (3-Methoxy analog pinacol ester)
Molecular Formula	C ₁₀ H ₁₃ BO ₅
Molecular Weight	224.02 g/mol
Structure	(HO) ₂ B-C ₆ H ₄ -O-CH ₂ -(C ₃ H ₅ O ₂)
Solubility	Soluble in DMSO, Methanol, DMF; sparingly soluble in water. [1] [2] [3] [4]
Stability	Hygroscopic; Boronic acid moiety is prone to dehydration (forming boroxines). Acetal group is acid-sensitive.

Structural Analysis

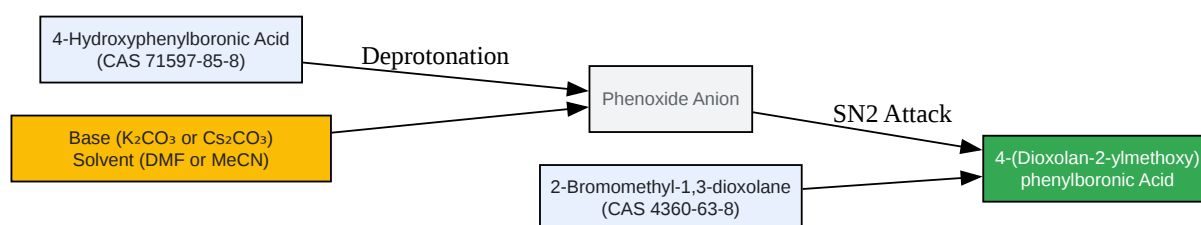
- Boronic Acid (-B(OH)₂):** Located at the para position. Acts as the nucleophilic partner in Palladium-catalyzed cross-coupling.
- Ether Linkage (-O-CH₂-):** Provides a stable spacer between the aromatic ring and the protected carbonyl.
- Dioxolane Ring:** A cyclic acetal protecting group for the aldehyde. It remains stable under basic conditions (Suzuki coupling) but can be hydrolyzed to the aldehyde using aqueous acid.

Synthesis & Manufacturing

Since the specific CAS for the acid is rare in commercial catalogs, it is standard practice to synthesize it from 4-hydroxyphenylboronic acid (or its pinacol ester) and 2-bromomethyl-1,3-dioxolane.

Reaction Mechanism

The synthesis involves a Williamson Ether Synthesis. The phenolic hydroxyl group is deprotonated by a base to form a phenoxide, which then performs an S_N2 attack on the alkyl bromide.



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Figure 1: Synthetic pathway via Williamson Ether Synthesis.

Step-by-Step Protocol (Laboratory Scale)

- Reagents:
 - 4-Hydroxyphenylboronic acid pinacol ester (1.0 equiv) — Using the ester prevents protodeboronation.
 - 2-Bromomethyl-1,3-dioxolane (1.2 equiv).^[4]
 - Potassium Carbonate (K_2CO_3) (2.0 equiv).
 - Potassium Iodide (KI) (0.1 equiv) — Catalyst (Finkelstein reaction).
 - Solvent: DMF (Dimethylformamide) or Acetonitrile.

- Procedure:
 - Dissolution: Dissolve the boronic ester and 2-bromomethyl-1,3-dioxolane in dry DMF under N₂ atmosphere.
 - Base Addition: Add K₂CO₃ and catalytic KI.
 - Heating: Heat the mixture to 80–90°C for 12–16 hours. Monitor by TLC or LC-MS.
 - Work-up: Cool to room temperature. Dilute with water and extract with Ethyl Acetate (EtOAc).^{[5][3]} Wash organic layer with brine to remove DMF.
 - Purification: Dry over Na₂SO₄, concentrate, and purify via silica gel flash chromatography (Hexane/EtOAc gradient).
 - Hydrolysis (Optional): If the free boronic acid is required, treat the ester with NaIO₄/NH₄OAc in Acetone/Water, though the pinacol ester is often used directly.

Applications & Reactivity

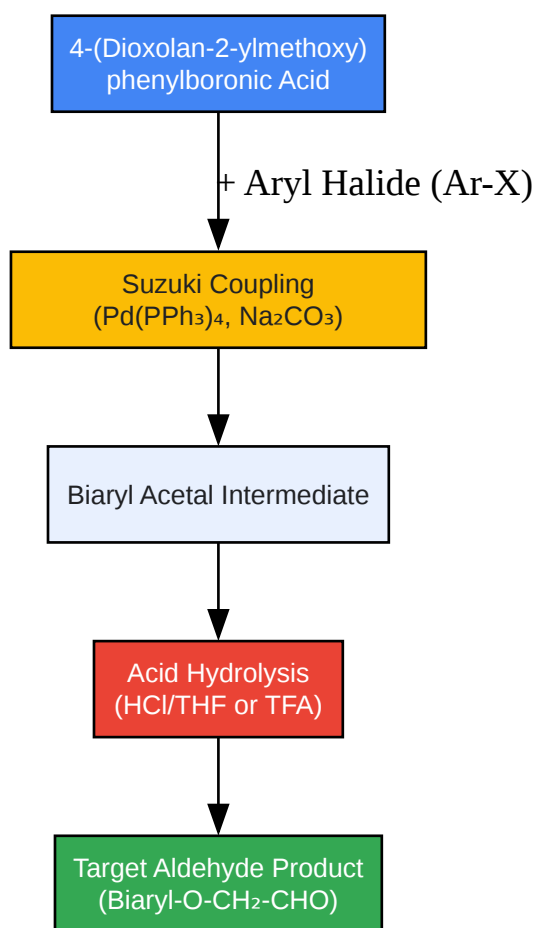
A. Suzuki-Miyaura Cross-Coupling

The primary application is the attachment of the -(O-CH₂-CHO) motif to aryl halides. The dioxolane group is orthogonal to the coupling conditions (Pd catalyst, base, heat), remaining intact while the C-C bond forms.

B. Post-Coupling Deprotection

After coupling, the dioxolane ring is hydrolyzed to reveal the aldehyde, which can then undergo:

- Reductive amination.
- Wittig olefination.
- Oxidation to carboxylic acid.



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Figure 2: Application workflow from coupling to deprotection.

Handling, Stability & Safety

Storage Conditions

- Temperature: Store at 2–8°C.
- Atmosphere: Hygroscopic. Store under inert gas (Argon/Nitrogen) if possible to prevent protodeboronation.
- Container: Tightly sealed glass vial; avoid prolonged exposure to moisture.

Safety Profile (GHS Classification)

- Signal Word: Warning

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood.

References

- Sigma-Aldrich. 4-Hydroxyphenylboronic acid (CAS 71597-85-8) Product Specification. [Link](#)
- PubChem. 2-Bromomethyl-1,3-dioxolane (CAS 4360-63-8) Compound Summary. [Link](#)
- ChemicalBook. 2-[4-(1,3-Dioxolan-2-ylmethoxy)-3-methoxyphenyl]-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (CAS 864754-09-6). [Link](#)
- Organic Syntheses. Preparation of Boronic Esters via Williamson Ether Synthesis. (General methodology reference).

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Sources

- 1. (4-(Phenylaminomethyl)phenyl)-boronic acid pinacol ester | C₁₉H₂₄BNO₂ | CID 17750276 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 4. [laborkim.com.tr](https://www.laborkim.com.tr) [[laborkim.com.tr](https://www.laborkim.com.tr)]
- 5. [guidechem.com](https://www.guidechem.com) [[guidechem.com](https://www.guidechem.com)]

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